

An In-depth Technical Guide to Cadmium Nitrate: CAS Number and Safety Data

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This technical guide provides a comprehensive overview of **cadmium nitrate**, focusing on its Chemical Abstracts Service (CAS) number and critical safety information as outlined in its Safety Data Sheet (SDS). This document is intended for researchers, scientists, and drug development professionals who handle this chemical.

Chemical Identification

Cadmium nitrate is an inorganic compound that exists in two primary forms: anhydrous and tetrahydrate. Each form has a unique CAS number for precise identification.

- Cadmium Nitrate Anhydrous: CAS Number 10325-94-7[1]
- Cadmium Nitrate Tetrahydrate: CAS Number 10022-68-1[1][2]

The tetrahydrate is the more commonly encountered form in laboratory settings.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **cadmium nitrate** tetrahydrate.



| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | Cd(NO ₃) ₂ ·4H ₂ O | [2] |
| Molecular Weight | 308.48 g/mol | [2] |
| Appearance | White crystals | [3] |
| Melting Point | 59.5 °C | [3] |
| Boiling Point | Decomposes | [4] |
| Solubility | Easily soluble in cold water | [4] |

Hazard Identification and Classification

Cadmium nitrate is a hazardous substance with multiple classifications under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).



| Hazard Class | Category | Hazard Statement | |
|--|----------|---|--|
| Acute Toxicity, Oral | 3 | H301: Toxic if swallowed[5] | |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin | |
| Acute Toxicity, Inhalation | 2 | H330: Fatal if inhaled | |
| Germ Cell Mutagenicity | 1B | H340: May cause genetic defects[5] | |
| Carcinogenicity | 1A/1B | H350: May cause cancer[5] | |
| Reproductive Toxicity | 1B | H360: May damage fertility or the unborn child[5] | |
| Specific Target Organ Toxicity (Repeated Exposure) | 1 | H372: Causes damage to organs (kidney, bone) through prolonged or repeated exposure | |
| Oxidizing Solids | 2 | H272: May intensify fire; oxidizer[5] | |
| Hazardous to the Aquatic Environment, Acute Hazard | 1 | H400: Very toxic to aquatic life | |
| Hazardous to the Aquatic Environment, Long-term Hazard | 1 | H410: Very toxic to aquatic life with long lasting effects | |

Toxicological Data

The following table summarizes key toxicological data for **cadmium nitrate**.

| Route of Exposure | Value | Species | Reference |
|-------------------|--------------------|---------|-----------|
| Oral (LD50) | 100 mg/kg | Mouse | [4] |
| Inhalation (LC50) | 1925 ppm (4 hours) | Mouse | [4] |



Experimental Protocols

5.1. Safe Handling and Personal Protective Equipment (PPE)

Given the high toxicity of **cadmium nitrate**, strict adherence to safety protocols is mandatory.

- Engineering Controls: Work with **cadmium nitrate** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are required.
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: A lab coat or chemical-resistant apron should be worn.
 - Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with appropriate cartridges is necessary.
- Hygiene Practices: Avoid eating, drinking, or smoking in areas where cadmium nitrate is handled. Wash hands thoroughly after handling.[6][7]
- 5.2. Storage Requirements
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from combustible materials, organic materials, metals, and copper.[6]
- The storage area should be secure and accessible only to authorized personnel ("Store locked up").[6]
- 5.3. Spill and Disposal Procedures
- Spill Response:
 - Evacuate the area and prevent entry of unnecessary personnel.
 - Wear appropriate PPE as described in section 5.1.

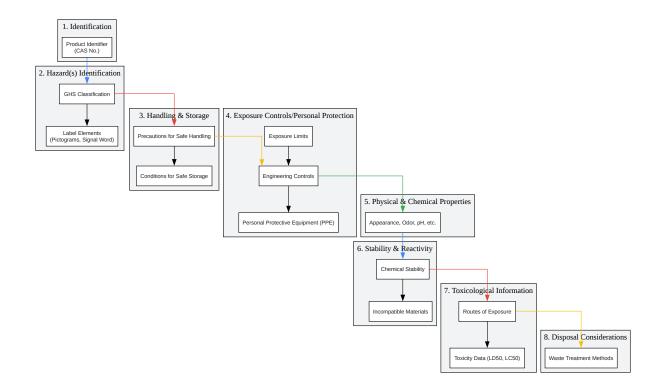


- For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.[5][6]
- Do not allow the spilled material to enter drains or waterways.
- Disposal: Dispose of cadmium nitrate and its containers in accordance with local, regional, and national regulations. This material is considered hazardous waste.

Visualizing the Safety Data Sheet (SDS) Workflow

The following diagram illustrates the logical flow of information within a Safety Data Sheet for a hazardous chemical like **cadmium nitrate**, from initial identification to final disposal.





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